

# A Comparative Analysis of the Herbicidal Activity of Trifloxysulfuron and Other Sulfonylureas

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## Compound of Interest

Compound Name: Trifloxysulfuron

Cat. No.: B132728

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This guide provides a detailed comparison of the herbicidal activity of **trifloxysulfuron** with other commonly used sulfonylurea herbicides. The information is intended for researchers, scientists, and professionals in the field of drug development and weed management.

## Introduction to Sulfonylurea Herbicides

Sulfonylurea herbicides are a major class of herbicides discovered in the mid-1970s that revolutionized weed control in agriculture.<sup>[1][2]</sup> They are characterized by their high efficacy at low application rates, high selectivity, and low environmental impact.<sup>[2][3]</sup> All sulfonylurea herbicides share a common mode of action: the inhibition of the acetolactate synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS).<sup>[1][4][5]</sup> This enzyme is essential for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine in plants.<sup>[1][6]</sup> By blocking this pathway, sulfonylureas halt cell division and growth in susceptible plants, leading to their eventual death.<sup>[4][7]</sup>

**Trifloxysulfuron**-sodium is a post-emergence sulfonylurea herbicide known for its broad-spectrum control of broadleaf weeds and sedges in crops like cotton and sugarcane, as well as in turfgrass management.<sup>[4][8][9]</sup> Like other members of its class, it is absorbed through the foliage and roots and translocated to the meristematic regions of the plant.<sup>[4][10]</sup>

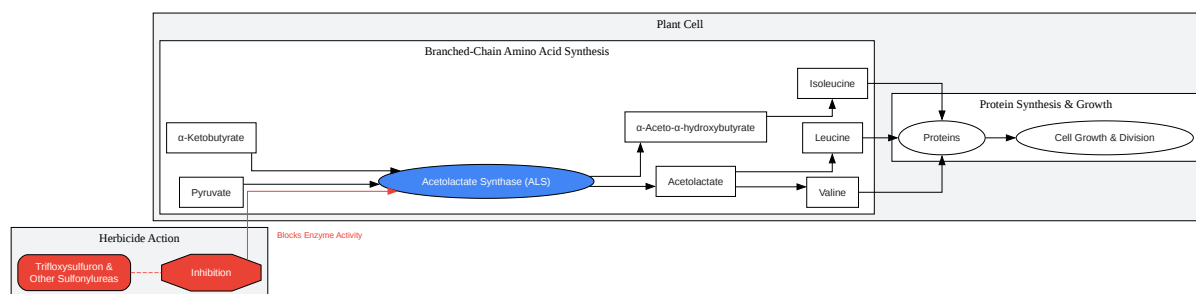
## Comparative Herbicidal Activity

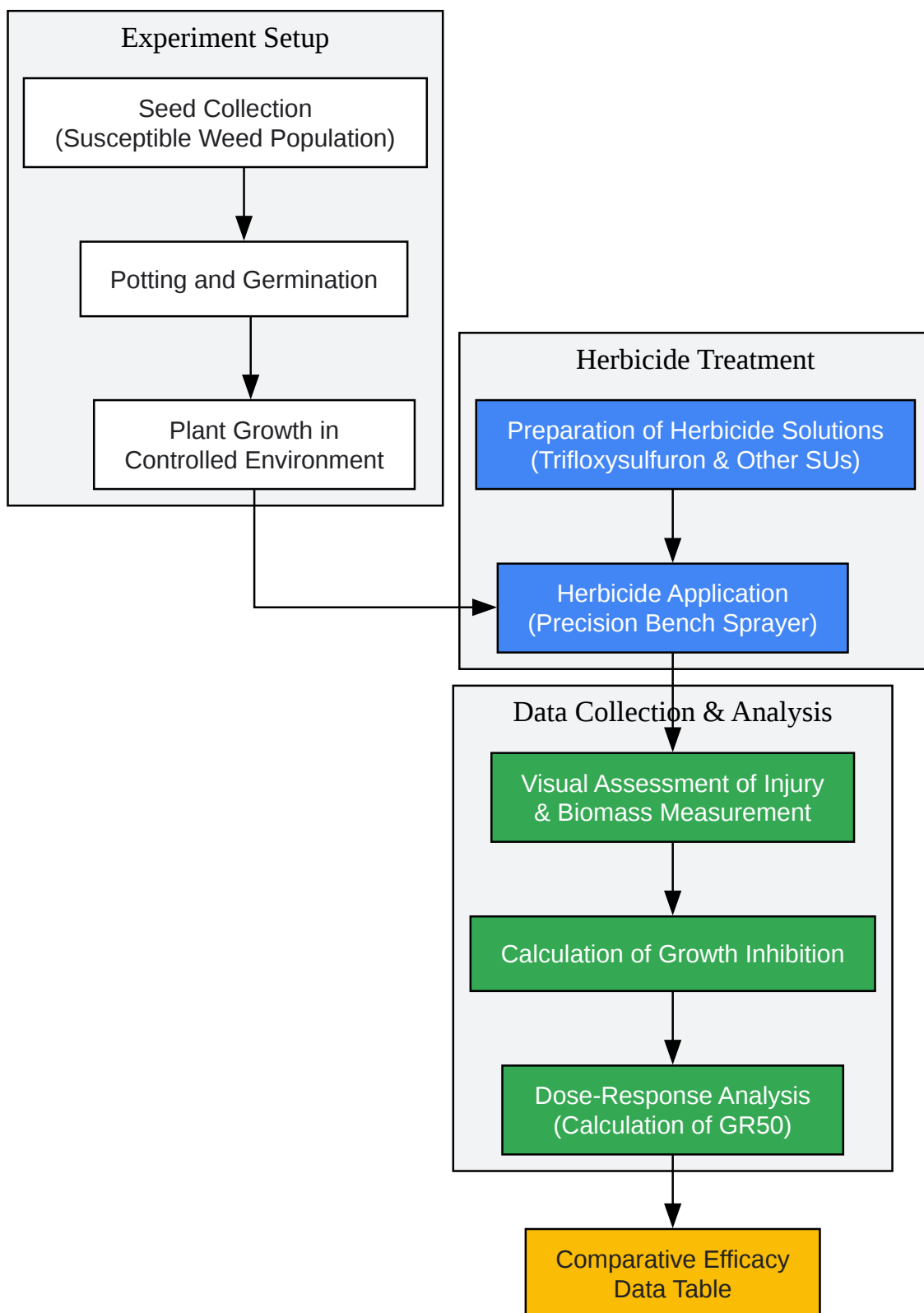
While all sulfonylureas target the same enzyme, slight variations in their chemical structures lead to significant differences in their weed control spectrum, crop tolerance, and application rates.<sup>[1]</sup> The following table summarizes the herbicidal activity of **trifloxysulfuron** in comparison with other selected sulfonylurea herbicides.

Herbicide	Common Trade Name(s)	Typical Application Rate (g a.i./ha)	Key Controlled Weeds
Trifloxysulfuron	Envoke, Monument, Recondo	5 - 30	Broadleaf weeds (e.g., pigweed, cocklebur, morningglory), sedges (e.g., nutsedge), and some grasses.[8][11]
Chlorsulfuron	Telar, Glean	10 - 40	Ryegrass, wild mustard, and other broadleaf weeds.
Flazasulfuron	Katana, Mission	25 - 50	Tall fescue, annual and perennial ryegrass, broadleaf weeds, and sedges.
Foramsulfuron	Tribute, Revolver	20 - 45	Grassy weeds and some broadleaf weeds.[3]
Halosulfuron-methyl	Prosedge, Manage, Sempra	35 - 70	Nutsedges and some broadleaf weeds.[3]
Metsulfuron-methyl	Ally, Escort, Blade	4 - 8	Broadleaf weeds.[3][12]
Rimsulfuron	TranXit, Matrix, Prism	15 - 35	Grassy weeds like ryegrass and fescue, and some broadleaf weeds.[3]
Sulfosulfuron	Maverick, Certainty	15 - 30	Sedges and as a spring transition aid in overseeded bermudagrass.

## Mode of Action: ALS Inhibition Pathway

The primary mechanism of action for all sulfonylurea herbicides is the disruption of the biosynthesis of branched-chain amino acids through the inhibition of the acetolactate synthase (ALS) enzyme.





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